

# Personal protective equipment for handling 2-Ethyl-3-hydroxyhexanal

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## Compound of Interest

Compound Name: 2-Ethyl-3-hydroxyhexanal

Cat. No.: B1620174

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## Essential Safety and Handling Guide for 2-Ethyl-3-hydroxyhexanal

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **2-Ethyl-3-hydroxyhexanal** (CAS: 496-03-7). The information is intended for laboratory personnel, including researchers, scientists, and drug development professionals, to ensure safe handling and minimize exposure risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Ethyl-3-hydroxyhexanal** requires careful handling to prevent adverse health effects. The primary hazards involve potential contact with the skin and eyes.<sup>[1]</sup> Engineering controls, such as working in a well-ventilated area or a chemical fume hood, are paramount.<sup>[2]</sup> The following personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Usage
Eye & Face Protection	Safety Glasses with Side-Shields	Must conform to EN166 or NIOSH standards to protect against chemical splashes.[1]
Hand Protection	Chemical-Resistant Gloves	Handle with impervious gloves (e.g., Nitrile, Neoprene).[2][3] Inspect gloves before use and use proper removal techniques to avoid skin contact.[1]
Body Protection	Laboratory Coat / Impervious Clothing	Wear a lab coat and, if necessary, impervious clothing to protect skin. The type of protection depends on the concentration and amount of the substance being handled.[1]
Respiratory Protection	Dust Mask / Respirator	Not typically required under normal use with adequate ventilation.[4] Use a dust mask when handling large quantities where dust or aerosols may form.[1] In case of fire or large spills, a self-contained breathing apparatus (SCBA) may be necessary.[2][5]

## Chemical and Physical Properties

While specific occupational exposure limits for **2-Ethyl-3-hydroxyhexanal** are not readily available, the physical properties of related compounds highlight the need for caution.[1] For instance, the related compound 2-Ethylhexanal is a flammable liquid.[5]

Property	Data
Synonyms	3-Hydroxy-2-ethylhexanal, Butyraldol[6]
Appearance	Colorless to pale yellow liquid[6]
Chemical Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> [6]
Boiling Point (Analog: 2-Ethylhexanal)	162 - 165 °C / 323.6 - 329 °F @ 760 mmHg[5]
Flash Point (Analog: 2-Ethylhexanal)	50 °C / 122 °F[5]

Note: Data for analog compounds should be used for guidance only.

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety. The following step-by-step plans provide procedural guidance.

### Step-by-Step Handling and Emergency Procedures

- Preparation and Handling:
  - Ensure adequate ventilation. It is highly recommended to handle this chemical within a certified chemical fume hood.[1][2]
  - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5]
  - Inspect all PPE for integrity before use.
  - Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[1]
  - Wash hands thoroughly after handling.[2]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[1]
  - Keep containers tightly closed when not in use.[1][5]

- Keep the product away from heat and sources of ignition.[5]
- First Aid Measures:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[1]
  - Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation persists, seek medical attention.[5]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[1][7]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[5]
- Spill Response:
  - Evacuate personnel from the spill area.[1]
  - Remove all sources of ignition.[2][5]
  - For small spills, absorb with an inert material (e.g., vermiculite, sand) and collect for disposal.[2]
  - For large spills, contact your institution's environmental health and safety department.
  - Prevent the product from entering drains or surface water.[1][5]

## Disposal Plan

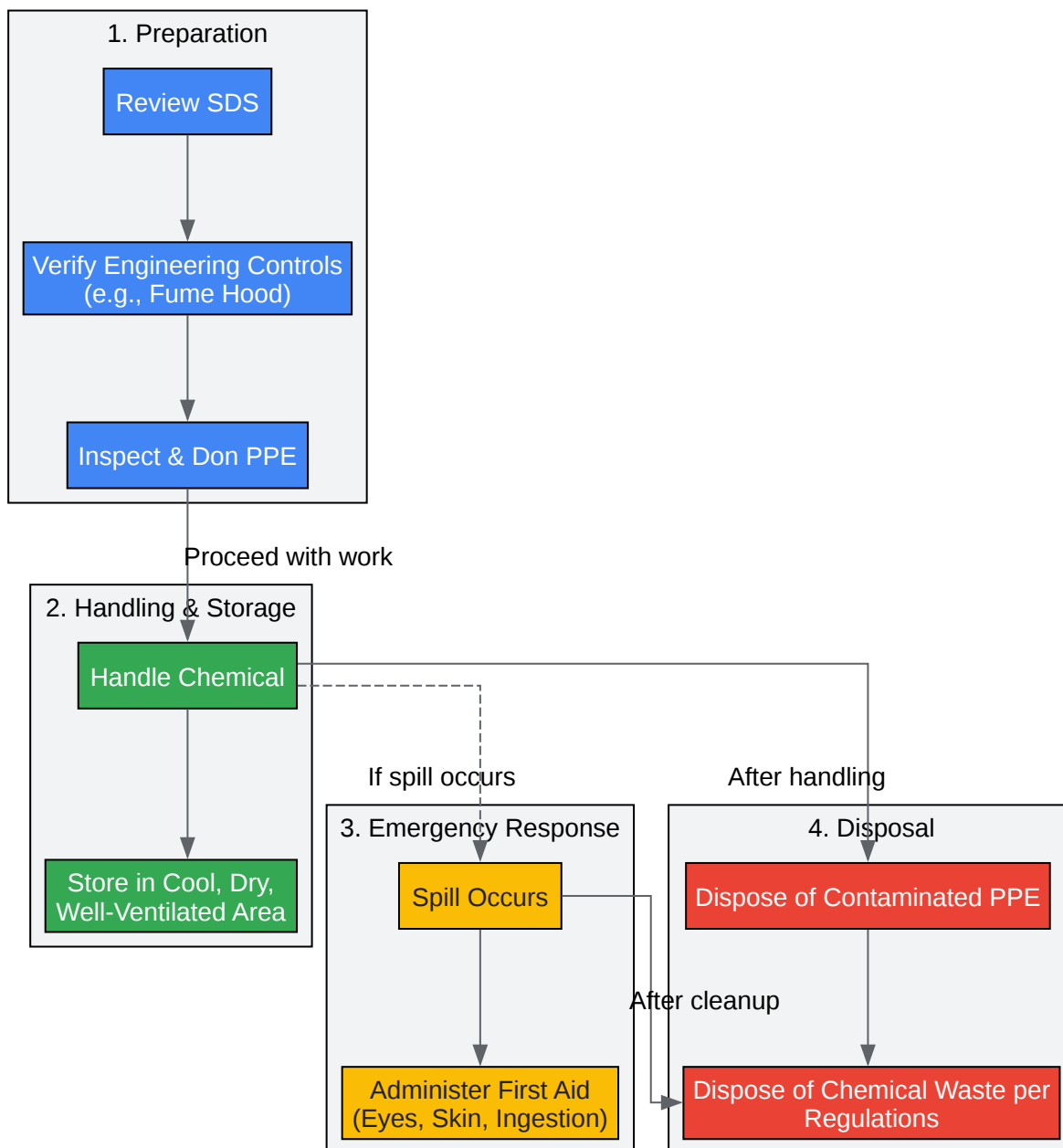
Proper disposal of **2-Ethyl-3-hydroxyhexanal** and its contaminated materials is critical to prevent environmental harm.

- Chemical Waste: Dispose of the substance and any contaminated materials in accordance with all applicable local, state, and federal regulations.[2][5] Do not dispose of down the drain.[2]
- Containers: Keep in suitable, closed containers for disposal.[1]

- Contaminated PPE: Dispose of contaminated gloves and clothing in accordance with good laboratory practices and applicable laws.[\[1\]](#)

## Workflow Visualization

The following diagram illustrates the standard workflow for handling **2-Ethyl-3-hydroxyhexanal**, incorporating essential safety checkpoints.



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Caption: Safe handling and disposal workflow for **2-Ethyl-3-hydroxyhexanal**.

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